

# 2,6,16-Kauranetriol chemical structure and properties

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## Compound of Interest

Compound Name: 2,6,16-Kauranetriol

Cat. No.: B15593728

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## An In-depth Technical Guide to 2,6,16-Kauranetriol

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**2,6,16-Kauranetriol** is a naturally occurring diterpenoid belonging to the ent-kaurane class of compounds. Isolated from the medicinal plant *Pteris cretica*, this tetracyclic molecule has garnered interest within the scientific community for its potential biological activities, which are characteristic of the broader kaurane family, including cytotoxic and antimicrobial properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **2,6,16-Kauranetriol**, supported by available experimental data and methodologies. While specific experimental data for this compound remains limited in publicly accessible literature, this guide consolidates the existing knowledge and provides a framework for future research and development.

### Chemical Structure and Properties

**2,6,16-Kauranetriol**, with the systematic name (ent-kaurane-2,6,16-triol), possesses a tetracyclic diterpene core structure. The chemical formula for **2,6,16-Kauranetriol** is  $C_{20}H_{34}O_3$ , and it has a molecular weight of 322.5 g/mol .<sup>[1][2]</sup> Its CAS number is 41530-90-9.

## Physicochemical Properties

Specific experimentally determined physicochemical properties for **2,6,16-Kauranetriol** are not extensively reported. However, based on the general properties of related ent-kaurane diterpenoids, a summary of expected and known properties is provided in Table 1. Diterpenoids of this class are typically sparingly soluble in water and more soluble in organic solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.

Table 1: Physicochemical Properties of **2,6,16-Kauranetriol**

Property	Value	Source/Comment
Molecular Formula	C <sub>20</sub> H <sub>34</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	322.5 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	41530-90-9	<a href="#">[1]</a>
Appearance	Not Reported	Likely a white to off-white solid.
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	<a href="#">[2]</a>
Melting Point	Not Reported	---
Boiling Point	Not Reported	---
pKa	Not Reported	---
LogP	Not Reported	---

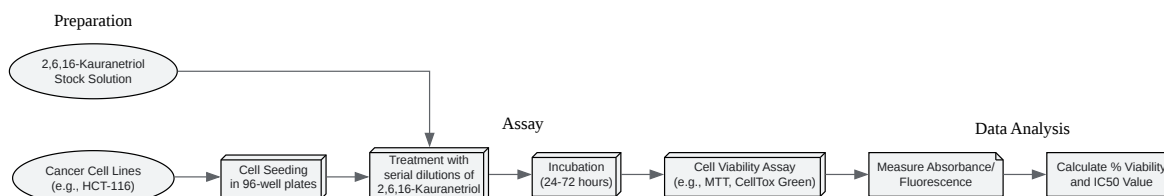
## Biological Activities and Potential Signaling Pathways

While specific studies detailing the biological activities of **2,6,16-Kauranetriol** are limited, the broader class of ent-kaurane diterpenoids, isolated from various plant sources including *Pteris cretica*, has been reported to exhibit a range of biological effects.[\[3\]](#)[\[4\]](#) These activities include cytotoxic, antimicrobial, and anti-inflammatory properties.

### Cytotoxic Activity

Ent-kaurane diterpenoids are known to possess cytotoxic activity against various cancer cell lines.[3][4] The proposed mechanisms often involve the induction of apoptosis. While no specific IC<sub>50</sub> values for **2,6,16-Kauranetriol** are currently available in the literature, it is a promising candidate for further investigation in this area.

A general workflow for assessing the cytotoxic activity of a compound like **2,6,16-Kauranetriol** is depicted below.



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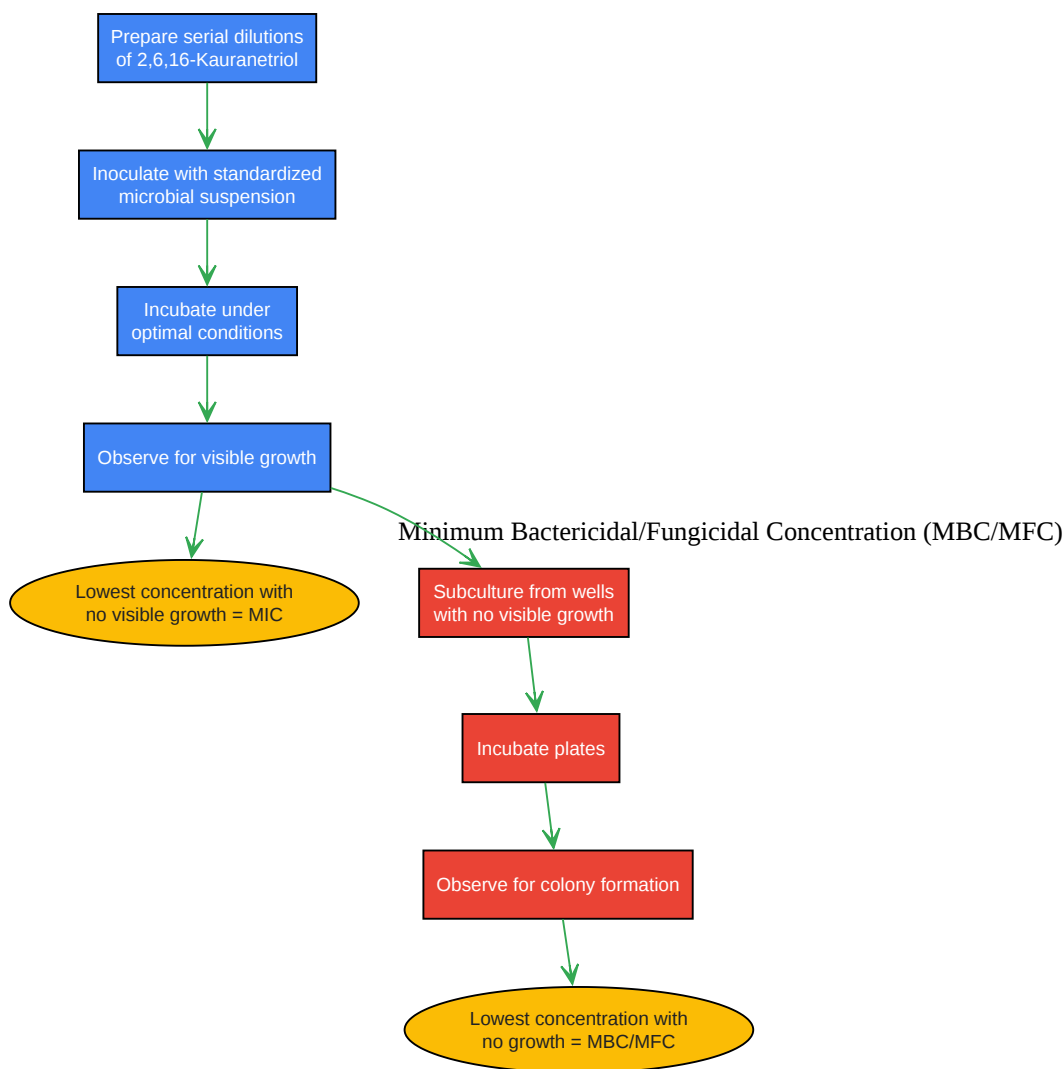
Cytotoxicity experimental workflow.

## Antimicrobial Activity

Diterpenoids are a class of natural products that have demonstrated antimicrobial properties. While specific minimum inhibitory concentration (MIC) values for **2,6,16-Kauranetriol** have not been published, its structural similarity to other bioactive kauranes suggests potential activity against various bacterial and fungal strains.

The logical relationship for determining the antimicrobial efficacy of a test compound is outlined in the diagram below.

## Minimum Inhibitory Concentration (MIC)

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